

Application Notes and Protocols for Immunohistochemical Localization of Allatostatin II

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Compound of Interest		
Compound Name:	Allatostatin II	
Cat. No.:	B570984	Get Quote

Introduction

Allatostatins (ASTs) are a diverse family of neuropeptides found in insects and other invertebrates that play crucial roles in regulating various physiological processes.[1][2][3] Primarily known for their potent inhibition of juvenile hormone biosynthesis in many insect species, they are also involved in modulating gut motility, food intake, and acting as neuromodulators within the central nervous system.[1][4][5] **Allatostatin II** (AST-II), a member of the Allatostatin-A family, is a decapeptide with the sequence Gly-Asp-Gly-Arg-Leu-Tyr-Ala-Phe-Gly-Leu-NH2.[6][7]

The localization of AST-II within various tissues is critical for understanding its specific physiological roles and identifying its sites of synthesis, release, and action. Immunohistochemistry (IHC) is a powerful technique that utilizes the specific binding of antibodies to their target antigens in tissue sections to visualize the distribution and abundance of proteins like AST-II. This document provides a detailed protocol for the immunohistochemical localization of **Allatostatin II** in insect tissues, intended for researchers, scientists, and professionals in drug development.

Signaling Pathway

Allatostatin-A peptides, including **Allatostatin II**, exert their effects by binding to G-protein coupled receptors (GPCRs) on the surface of target cells.[1][8][9] These receptors are

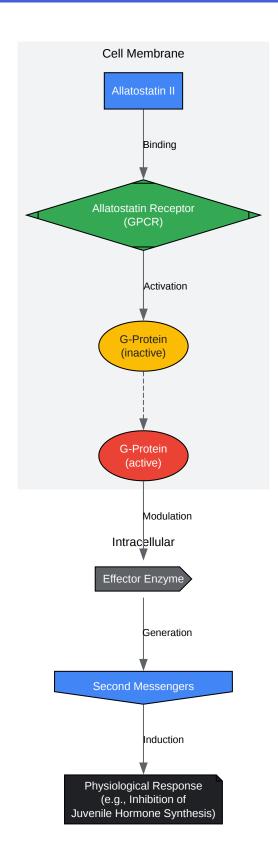


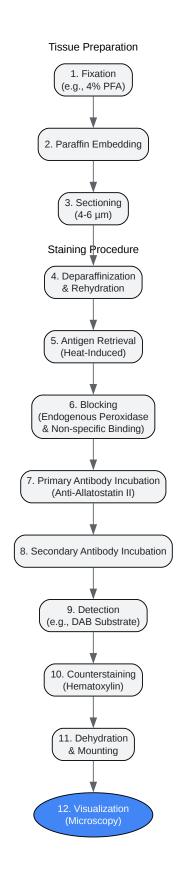
Methodological & Application

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homologous to mammalian galanin/somatostatin receptors.[1][8] Upon binding of Allatostatin, the receptor undergoes a conformational change, activating an associated intracellular G-protein. This initiates a downstream signaling cascade, although the specific intracellular pathways are not yet fully elucidated.[1] The activation of these pathways ultimately leads to the characteristic physiological responses, such as the inhibition of juvenile hormone synthesis.







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